

Spectroscopic Blueprint of 2-(Aminomethyl)benzonitrile: An In-Depth Technical Guide

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Compound of Interest

Compound Name: 2-(Aminomethyl)benzonitrile

CAS No.: 344957-25-1

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Abstract

This technical guide provides a comprehensive spectroscopic characterization of **2-(Aminomethyl)benzonitrile**, a versatile bifunctional molecule of significant interest in medicinal chemistry and materials science. In the absence of extensive publicly available experimental spectra, this document leverages high-fidelity computational prediction tools to establish a foundational spectroscopic blueprint. This guide is intended for researchers, scientists, and drug development professionals, offering detailed methodologies for Nuclear Magnetic Resonance (NMR) spectroscopy, Fourier-Transform Infrared (FT-IR) spectroscopy, and Mass Spectrometry (MS), alongside in-depth interpretation of the expected spectral data. The causality behind experimental choices and the logic of spectral interpretation are emphasized to ensure scientific integrity and practical utility.

Introduction: The Structural and Functional Significance of 2-(Aminomethyl)benzonitrile

2-(Aminomethyl)benzonitrile, with the molecular formula $C_8H_8N_2$, occupies a unique chemical space by incorporating both a primary amine and a nitrile group on a benzene ring in an ortho configuration. This arrangement of a nucleophilic amine and an electrophilic nitrile makes it a valuable synthon for the construction of a wide array of heterocyclic compounds, which are scaffolds for many pharmacologically active molecules. The aminomethyl group provides a site for amide bond formation, alkylation, and other reactions typical of primary amines, while the nitrile group can undergo hydrolysis, reduction, or cycloaddition reactions. Understanding the precise molecular structure and electronic environment is paramount for its effective utilization in complex synthetic pathways. Spectroscopic analysis provides the definitive confirmation of its structure and purity.

This guide will systematically detail the predicted spectroscopic signature of **2-(Aminomethyl)benzonitrile**, providing a reliable reference for its identification and characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Elucidating the Proton and Carbon Framework

NMR spectroscopy is the cornerstone of molecular structure elucidation, providing detailed information about the chemical environment of individual protons and carbon atoms.

Predicted 1H NMR Spectrum

The proton NMR spectrum reveals the number of different types of protons and their neighboring environments.

Table 1: Predicted 1H NMR Data for **2-(Aminomethyl)benzonitrile**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~7.65	Doublet	1H	Ar-H
~7.50	Triplet	1H	Ar-H
~7.35	Doublet	1H	Ar-H
~7.30	Triplet	1H	Ar-H
~3.90	Singlet	2H	-CH ₂ -
~1.80	Broad Singlet	2H	-NH ₂

Interpretation and Rationale:

- Aromatic Protons (7.30-7.65 ppm):** The four protons on the benzene ring are expected to appear in the aromatic region. Due to the ortho-disubstitution, they are chemically non-equivalent and will exhibit complex splitting patterns (doublets and triplets) arising from spin-spin coupling with their neighbors. The electron-withdrawing nitrile group and the aminomethyl group will influence the chemical shifts of the adjacent protons.
- Methylene Protons (~3.90 ppm):** The two protons of the aminomethyl (-CH₂-) group are expected to appear as a singlet. Their proximity to the aromatic ring and the nitrogen atom places them in this chemical shift range.
- Amine Protons (~1.80 ppm):** The two protons of the primary amine (-NH₂) typically appear as a broad singlet. The chemical shift of these protons is highly dependent on the solvent, concentration, and temperature due to hydrogen bonding and chemical exchange.

Predicted ¹³C NMR Spectrum

The ¹³C NMR spectrum provides information about the different carbon environments in the molecule.

Table 2: Predicted ¹³C NMR Data for **2-(Aminomethyl)benzonitrile**

Chemical Shift (δ) ppm	Assignment
~142.0	Ar-C (quaternary)
~133.0	Ar-CH
~132.5	Ar-CH
~129.0	Ar-CH
~128.0	Ar-CH
~118.0	-C $\equiv$ N
~112.0	Ar-C (quaternary)
~45.0	-CH ₂ -

Interpretation and Rationale:

- Aromatic Carbons (112.0-142.0 ppm): The six carbons of the benzene ring will appear in the aromatic region. The two quaternary carbons (attached to the -CN and -CH₂NH₂ groups) will have distinct chemical shifts from the four protonated aromatic carbons.
- Nitrile Carbon (~118.0 ppm): The carbon of the nitrile group (-C $\equiv$ N) is characteristically found in this region of the spectrum.
- Methylene Carbon (~45.0 ppm): The carbon of the aminomethyl (-CH₂-) group is expected in the aliphatic region, shifted downfield due to the attachment of the nitrogen atom.

Experimental Protocol for NMR Spectroscopy

A standardized protocol is essential for obtaining high-quality, reproducible NMR data.

Step-by-Step Methodology:

- Sample Preparation: Dissolve approximately 5-10 mg of purified **2-(Aminomethyl)benzonitrile** in 0.6-0.7 mL of a deuterated solvent (e.g., Chloroform-d, CDCl₃, or Dimethyl sulfoxide-d₆, DMSO-d₆) in a standard 5 mm NMR tube. The choice of

solvent can influence the chemical shifts of labile protons, such as those of the amine group^{[1][2][3][4]}.

- ¹H NMR Acquisition:
 - Use a 400 MHz or higher field NMR spectrometer.
 - Acquire a one-dimensional proton spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio (typically 16-64 scans).
 - Set the spectral width to cover a range of approximately -1 to 12 ppm.
- ¹³C NMR Acquisition:
 - Acquire a proton-decoupled ¹³C spectrum.
 - A larger number of scans will be required compared to the ¹H spectrum (typically 1024 or more) due to the lower natural abundance of the ¹³C isotope.
 - Set the spectral width to cover a range of approximately 0 to 200 ppm.

Fourier-Transform Infrared (FT-IR) Spectroscopy: Identifying Functional Groups

FT-IR spectroscopy is a powerful technique for identifying the functional groups present in a molecule by detecting the absorption of infrared radiation corresponding to specific vibrational modes.

Predicted FT-IR Spectrum

The IR spectrum of **2-(Aminomethyl)benzonitrile** is predicted to show characteristic absorption bands for the amine, nitrile, and aromatic functionalities.

Table 3: Predicted FT-IR Data for **2-(Aminomethyl)benzonitrile**

Wavenumber (cm ⁻¹)	Intensity	Vibrational Mode	Assignment
~3400-3300	Medium, Doublet	N-H Stretch	Primary Amine (-NH ₂)
~3050	Medium	C-H Stretch	Aromatic C-H
~2950-2850	Medium	C-H Stretch	Aliphatic C-H (-CH ₂ -)
~2225	Strong, Sharp	C≡N Stretch	Nitrile
~1600, ~1480	Medium-Strong	C=C Stretch	Aromatic Ring
~1590	Medium	N-H Bend	Primary Amine (-NH ₂)
~750	Strong	C-H Bend	ortho-disubstituted Benzene

Interpretation and Rationale:

- N-H Stretching (~3400-3300 cm⁻¹): The presence of a primary amine is typically indicated by a doublet in this region, corresponding to the symmetric and asymmetric stretching vibrations of the N-H bonds.
- C-H Stretching (~3050 cm⁻¹ and ~2950-2850 cm⁻¹): The absorption above 3000 cm⁻¹ is characteristic of aromatic C-H stretching, while the bands below 3000 cm⁻¹ are due to the stretching of the aliphatic C-H bonds in the methylene group.
- C≡N Stretching (~2225 cm⁻¹): The nitrile group gives rise to a strong, sharp absorption band in this region, which is a highly characteristic and reliable indicator of its presence[5][6][7].
- Aromatic C=C Stretching (~1600, ~1480 cm⁻¹): These absorptions are due to the stretching vibrations of the carbon-carbon double bonds within the benzene ring.
- N-H Bending (~1590 cm⁻¹): The scissoring vibration of the primary amine group appears in this region.
- C-H Bending (~750 cm⁻¹): A strong band in this region is characteristic of the out-of-plane bending of C-H bonds in an ortho-disubstituted benzene ring.

Experimental Protocol for FT-IR Spectroscopy

The choice of sampling technique depends on the physical state of the sample. For a liquid or low-melting solid, Attenuated Total Reflectance (ATR) is a convenient method.

Step-by-Step Methodology (ATR):

- **Background Spectrum:** Record a background spectrum of the clean, empty ATR crystal. This is crucial to subtract any atmospheric or instrumental interferences.
- **Sample Application:** Place a small drop of liquid or a small amount of solid **2-(Aminomethyl)benzonitrile** directly onto the ATR crystal.
- **Pressure Application:** Apply gentle pressure using the instrument's pressure clamp to ensure good contact between the sample and the crystal.
- **Data Acquisition:** Record the sample spectrum over the range of 4000-400 cm^{-1} .
- **Cleaning:** Thoroughly clean the ATR crystal with an appropriate solvent (e.g., isopropanol) after the measurement.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio of ions. It is used to determine the molecular weight of a compound and to deduce its structure by analyzing its fragmentation pattern.

Predicted Mass Spectrum

The mass spectrum of **2-(Aminomethyl)benzonitrile** is expected to show a molecular ion peak corresponding to its molecular weight, as well as several characteristic fragment ions.

Table 4: Predicted Mass Spectrometry Data for **2-(Aminomethyl)benzonitrile**

m/z	Predicted Identity
132	$[M]^+$ (Molecular Ion)
131	$[M-H]^+$
115	$[M-NH_3]^+$
104	$[M-H_2CN]^+$
91	$[C_7H_7]^+$ (Tropylium ion)
77	$[C_6H_5]^+$ (Phenyl cation)

Interpretation and Rationale:

- **Molecular Ion Peak (m/z 132):** The peak at m/z 132 corresponds to the intact molecule with one electron removed. Its presence confirms the molecular weight of the compound.
- **$[M-H]^+$ (m/z 131):** Loss of a hydrogen atom is a common fragmentation pathway.
- **$[M-NH_3]^+$ (m/z 115):** The loss of ammonia from the aminomethyl group is a characteristic fragmentation for benzylamines^{[8][9][10][11][12]}.
- **$[M-H_2CN]^+$ (m/z 104):** Cleavage of the C-C bond between the benzene ring and the aminomethyl group can lead to this fragment.
- **Tropylium Ion (m/z 91):** The formation of the stable tropylium ion is a very common and characteristic fragmentation pattern for benzyl-containing compounds.
- **Phenyl Cation (m/z 77):** Loss of the entire aminomethyl and nitrile groups can result in the phenyl cation.

Experimental Protocol for Mass Spectrometry

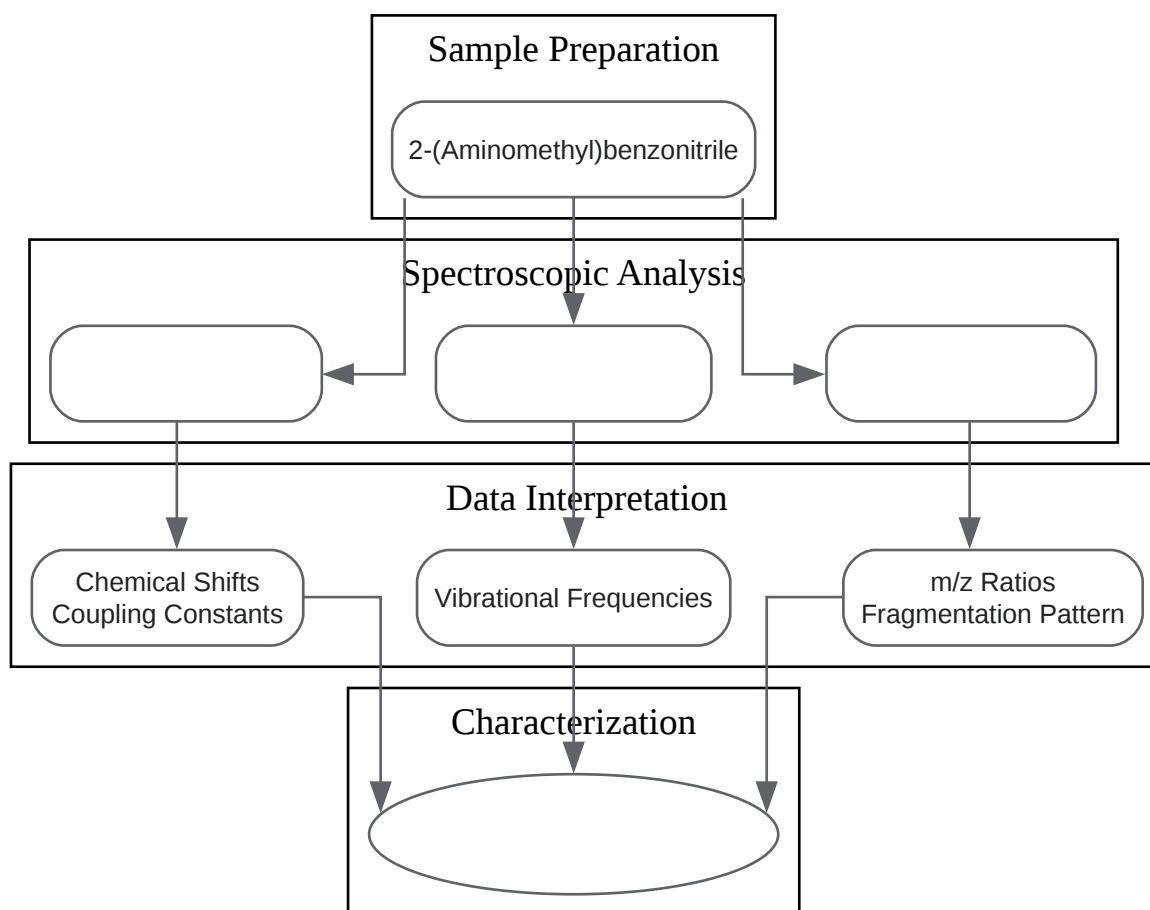
Electrospray ionization (ESI) is a soft ionization technique suitable for polar molecules like **2-(Aminomethyl)benzonitrile**.

Step-by-Step Methodology (ESI-MS):

- **Sample Preparation:** Prepare a dilute solution of **2-(Aminomethyl)benzonitrile** (approximately 10-100 μM) in a suitable solvent such as methanol or acetonitrile, often with a small amount of formic acid to promote protonation.
- **Infusion:** Introduce the sample solution into the ESI source at a constant flow rate using a syringe pump.
- **Ionization:** Apply a high voltage to the ESI needle to generate a fine spray of charged droplets.
- **Data Acquisition:** Acquire the mass spectrum in positive ion mode over a suitable mass range (e.g., m/z 50-300).

Data Visualization and Workflow

Visual representations of the molecular structure and the analytical workflow aid in understanding the overall characterization process.



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Caption: General workflow for the spectroscopic characterization.

Conclusion

This technical guide provides a detailed, albeit predictive, spectroscopic characterization of **2-(Aminomethyl)benzonitrile**. The presented ^1H NMR, ^{13}C NMR, FT-IR, and Mass Spectrometry data, along with their interpretations, serve as a foundational reference for researchers working with this compound. The outlined experimental protocols offer a standardized approach to obtaining high-quality data. By understanding the characteristic spectroscopic fingerprint of **2-(Aminomethyl)benzonitrile**, scientists can confidently verify its synthesis, assess its purity, and proceed with its application in drug discovery and materials science with a higher degree of certainty.

References

- McLafferty, F. W., & Tureček, F. (1993). Interpretation of Mass Spectra. University Science Books.
- Dass, C. (2007). Fundamentals of Contemporary Mass Spectrometry. John Wiley & Sons. [\[Link\]](#)
- Silverstein, R. M., Webster, F. X., Kiemle, D. J., & Bryce, D. L. (2014). Spectrometric Identification of Organic Compounds. John Wiley & Sons. [\[Link\]](#)
- Pavia, D. L., Lampman, G. M., Kriz, G. S., & Vyvyan, J. R. (2014). Introduction to Spectroscopy. Cengage Learning. [\[Link\]](#)
- Pretsch, E., Bühlmann, P., & Affolter, C. (2009). Structure Determination of Organic Compounds: Tables of Spectral Data. Springer Science & Business Media. [\[Link\]](#)
- Smith, B. C. (1995). Fundamentals of Fourier Transform Infrared Spectroscopy. CRC press. [\[Link\]](#)
- Stuart, B. H. (2004). Infrared Spectroscopy: Fundamentals and Applications. John Wiley & Sons. [\[Link\]](#)
- Lin-Vien, D., Colthup, N. B., Fateley, W. G., & Grasselli, J. G. (1991). The Handbook of Infrared and Raman Characteristic Frequencies of Organic Molecules. Academic press. [\[Link\]](#)
- Keeler, J. (2010). Understanding NMR Spectroscopy. John Wiley & Sons. [\[Link\]](#)
- Gottlieb, H. E., Kotlyar, V., & Nudelman, A. (1997). NMR Chemical Shifts of Common Laboratory Solvents as Trace Impurities. The Journal of Organic Chemistry, 62(21), 7512–7515. [\[Link\]](#)
- Fulmer, G. R., Miller, A. J. M., Sherden, N. H., Gottlieb, H. E., Nudelman, A., Stoltz, B. M., Bercaw, J. E., & Goldberg, K. I. (2010). NMR Chemical Shifts of Trace Impurities: Common Laboratory Solvents, Organics, and Gases in Deuterated Solvents Relevant to the Organometallic Chemist. Organometallics, 29(9), 2176–2179. [\[Link\]](#)

- Hoffman, R. E. (2005). Standardization of NMR spectra. *Magnetic Resonance in Chemistry*, 43(12), 1003–1004. [[Link](#)]
- Harris, R. K., Becker, E. D., De Menezes, S. M. C., Goodfellow, R., & Granger, P. (2001). NMR nomenclature. Nuclear spin properties and conventions for chemical shifts (IUPAC Recommendations 2001). *Pure and Applied Chemistry*, 73(11), 1795–1818. [[Link](#)]

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Sources

- 1. [researchgate.net \[researchgate.net\]](#)
- 2. [researchgate.net \[researchgate.net\]](#)
- 3. [Benzylamine\(100-46-9\) 1H NMR spectrum \[chemicalbook.com\]](#)
- 4. [Solved Interpret 1H NMR of Benzylamine and answer the | Chegg.com \[chegg.com\]](#)
- 5. [chegg.com \[chegg.com\]](#)
- 6. [researchgate.net \[researchgate.net\]](#)
- 7. [researchgate.net \[researchgate.net\]](#)
- 8. [Fragmentation mechanisms of protonated benzylamines. Electrospray ionisation-tandem mass spectrometry study and ab initio molecular orbital calculations - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- 9. [An unprecedented rearrangement in collision-induced mass spectrometric fragmentation of protonated benzylamines - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- 10. [researchwith.stevens.edu \[researchwith.stevens.edu\]](#)
- 11. [researchgate.net \[researchgate.net\]](#)
- 12. [researchgate.net \[researchgate.net\]](#)
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